

7-Methyladenosine perchlorate chemical structure and function

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Compound of Interest

Compound Name: 7-Methyladenosine perchlorate

Cat. No.: B15545104

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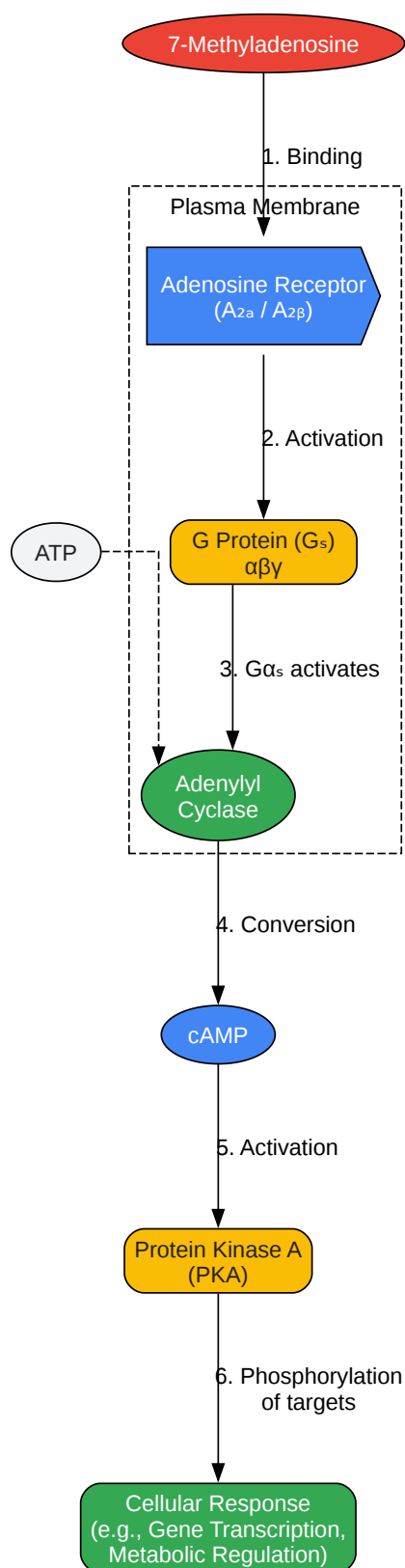
Chemical Structure and Properties

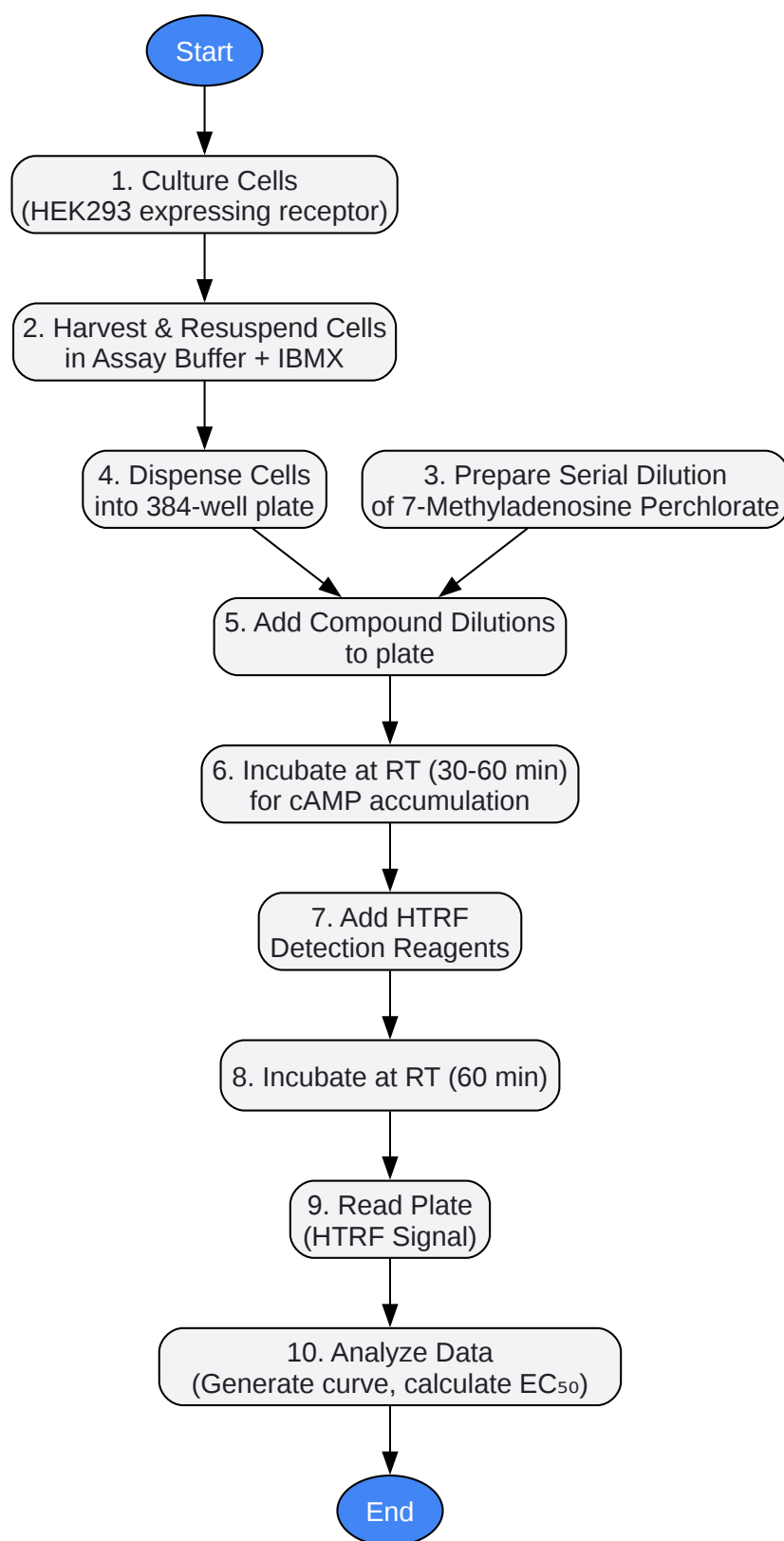
7-Methyladenosine perchlorate (CAS 81319-59-7) is the perchlorate salt of 7-Methyladenosine. The methylation at the N7 position of the purine ring introduces a positive charge, which is balanced by the perchlorate (ClO_4^-) anion. The core molecule, 7-Methyladenosine, is a riboside consisting of the 7-methyladenine base linked to a ribose sugar.

Chemical Properties Summary:

- Compound Name: **7-Methyladenosine Perchlorate**
- Synonym: 6-Amino-7-methyl-9- β -D-ribofuranosyl-7H-purinium Perchlorate
- Molecular Formula: $\text{C}_{11}\text{H}_{16}\text{ClN}_5\text{O}_8$ [1]
- Molecular Weight: 381.73 g/mol [1]
- Core Molecule: 7-Methyladenosine
- Core Molecule Formula: $\text{C}_{11}\text{H}_{17}\text{N}_5\text{O}_4$ [2]

- Core Molecule Molecular Weight: 283.28 g/mol [\[2\]](#)





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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. 7-Methyladenosine | C11H17N5O4 | CID 66811505 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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